

# Applications of Cy5 acid (mono SO<sub>3</sub>) in fluorescence microscopy.

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Cy5 acid(mono so<sub>3</sub>)

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An In-depth Technical Guide to the Applications of Cy5 Acid (mono SO<sub>3</sub>) in Fluorescence Microscopy

Audience: Researchers, scientists, and drug development professionals.

## Introduction to Cy5 Acid (mono SO<sub>3</sub>)

Cyanine5 (Cy5) is a far-red fluorescent dye belonging to the cyanine family, a class of synthetic polymethine dyes. It has become an indispensable tool in biological research due to its excellent spectral properties, including a high extinction coefficient and good photostability. The specific variant, Cy5 acid (mono SO<sub>3</sub>), also known as sulfo-Cyanine5 carboxylic acid, is characterized by two key features: a carboxylic acid group and a single sulfonate group (SO<sub>3</sub>).

The carboxylic acid provides a reactive handle for conjugation to biomolecules, typically after activation. The sulfonate group imparts significant water solubility, which is a major advantage for biological applications as it prevents aggregation and eliminates the need for organic co-solvents in aqueous buffers.[1][2] This hydrophilicity, however, also renders the dye cell-impermeable, making it an ideal choice for labeling cell-surface proteins or molecules intended for extracellular tracking.[3] Its emission in the far-red spectrum (around 670 nm) is particularly beneficial for cellular imaging, as it minimizes interference from cellular autofluorescence, which is typically found in the shorter wavelength regions.[4]

## Core Properties of Cy5 Acid (mono SO<sub>3</sub>)

The performance of a fluorophore is defined by its photophysical properties. Cy5 acid is a bright and robust dye well-suited for demanding imaging applications.

Property	Value	Reference
Excitation Maximum ( $\lambda_{ex}$ )	~646 - 649 nm	[3]
Emission Maximum ( $\lambda_{em}$ )	~662 - 670 nm	[3][5]
Molar Extinction Coefficient	~250,000 M <sup>-1</sup> cm <sup>-1</sup>	[3]
Quantum Yield	Good	[6]
Recommended Laser Lines	633 nm, 647 nm	[7]
Solubility	High in water and polar solvents (DMSO, DMF)	[2]
Cell Permeability	Impermeable	[3]

## Key Applications in Fluorescence Microscopy

The favorable properties of Cy5 acid make it a versatile tool for a wide range of fluorescence microscopy techniques.

### Immunofluorescence (IF) and Biomolecule Labeling

Cy5 is widely used for labeling proteins, antibodies, and nucleic acids.[1] In immunofluorescence, an antibody conjugated to Cy5 can be used to specifically detect and visualize the localization of a target protein within a cell or tissue sample. Because Cy5 acid is cell-impermeable, it is particularly useful for staining cell surface antigens in live cells or for intracellular targets after the cells have been fixed and permeabilized.[3] The high signal-to-noise ratio afforded by its far-red emission allows for clear, high-resolution imaging.[4]

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- To cite this document: BenchChem. [Applications of Cy5 acid (mono SO3) in fluorescence microscopy.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3276664#applications-of-cy5-acid-mono-so3-in-fluorescence-microscopy]

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